

Physical and chemical properties of Lithium dicyclohexylamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium dicyclohexylamide*

Cat. No.: *B1589649*

[Get Quote](#)

An In-depth Technical Guide to Lithium Dicyclohexylamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties, synthesis, handling, and applications of **Lithium dicyclohexylamide** (LDA). The information is intended for professionals in research and development who utilize strong, non-nucleophilic bases in organic synthesis.

Core Properties of Lithium Dicyclohexylamide

Lithium dicyclohexylamide, with the formula $(C_6H_{11})_2NLi$, is a potent, sterically hindered, non-nucleophilic base.^[1] Its bulky dicyclohexyl groups make it highly selective for proton abstraction over nucleophilic attack, a valuable characteristic in complex organic synthesis.^[1]

The fundamental properties of **Lithium dicyclohexylamide** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₂ LiN	[2] [3] [4]
Molecular Weight	187.25 g/mol	[3] [4] [5]
CAS Number	4111-55-1	[1] [2] [4] [5]
EC Number	223-894-6	[2] [5]
Appearance	Solid	[6]
Solubility	Soluble in THF; Partially soluble in benzene and hexanes.	[1] [3] [7]
InChI Key	HTZGVHYSMVGNOV-UHFFFAOYSA-N	[1] [6]

Reactivity and Solution Behavior

The primary utility of **Lithium dicyclohexylamide** lies in its function as a strong, sterically demanding base.[\[1\]](#) This characteristic is a direct result of the two bulky cyclohexyl groups shielding the nitrogen atom, which minimizes its propensity to act as a nucleophile.[\[1\]](#)

Key Aspects of Reactivity:

- **Proton Abstraction:** Its main mechanism of action is the deprotonation of weakly acidic substrates to generate reactive intermediates.[\[1\]](#) It is particularly effective for the regioselective formation of kinetic enolates from ketones and esters.[\[1\]](#)
- **Aggregation:** In solution, particularly in ethereal solvents like tetrahydrofuran (THF), LDA does not exist as a simple monomer. Spectroscopic studies, including ⁶Li and ¹⁵N NMR, have shown that it predominantly exists as a cyclic dimer.[\[1\]](#) This aggregation state can influence its reactivity and stability.[\[1\]](#)
- **Stability:** LDA is highly sensitive to air and moisture and will decompose rapidly upon exposure.[\[1\]](#) It must be handled under an inert atmosphere (e.g., nitrogen or argon).[\[1\]](#) While

soluble in THF, prolonged storage in this solvent can lead to decomposition.^[1] Stability is enhanced at lower temperatures.^[1]

Experimental Protocols

The successful use of **Lithium dicyclohexylamide** is critically dependent on proper preparation and handling techniques due to its reactive and unstable nature.

The most common method for preparing LDA in a laboratory setting is the deprotonation of dicyclohexylamine with an organolithium reagent, typically n-butyllithium (n-BuLi).^{[1][3]}

Detailed Methodology:

- **Apparatus Setup:** An oven-dried, round-bottomed flask equipped with a magnetic stir bar and a nitrogen or argon inlet is used to maintain an inert atmosphere.
- **Reagent Addition:** Anhydrous tetrahydrofuran (THF) is added to the flask, followed by the dropwise addition of dicyclohexylamine via syringe.^[1]
- **Cooling:** The solution is cooled to 0 °C using an ice bath.
- **Deprotonation:** A solution of n-butyllithium in hexanes is added slowly to the stirred dicyclohexylamine solution.^[3] The reaction is an acid-base reaction where n-butyllithium deprotonates the amine.
- **Completion:** The reaction mixture is typically stirred for a short period at 0 °C to ensure complete formation of the lithium amide. The resulting solution of **Lithium dicyclohexylamide** is then ready for use.

Critical Considerations:

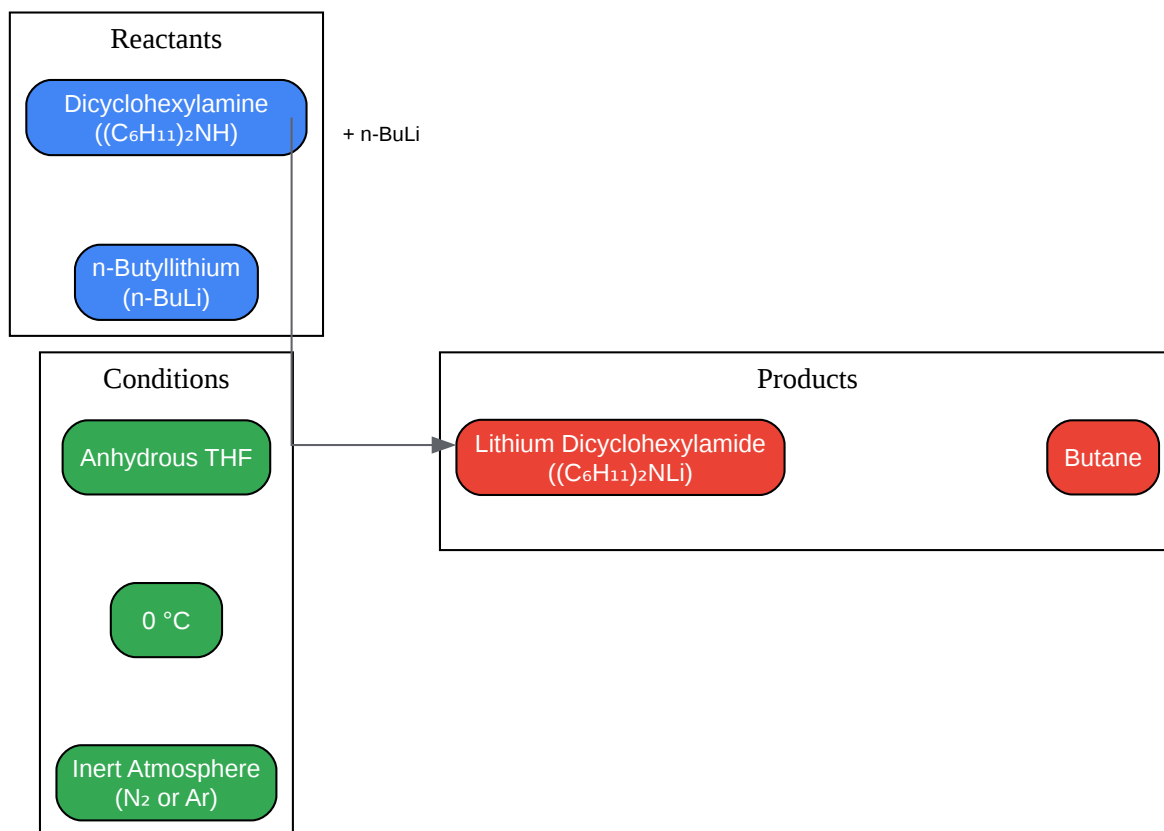
- The purity of the starting materials, dicyclohexylamine and n-butyllithium, is essential for obtaining a pure product.^[1]
- All solvents must be anhydrous, and the entire procedure must be conducted under a strictly inert atmosphere to prevent degradation of the product.^{[1][3]}

Lithium dicyclohexylamide is a hazardous material and requires stringent safety precautions.

- **Pyrophoric Nature:** The solid form is spontaneously flammable in air.[3] Solutions are also pyrophoric and will catch fire if exposed to air.[2]
- **Reactivity with Water:** It reacts violently with water, releasing flammable gas.[2]
- **Corrosivity:** It causes severe skin burns and serious eye damage.[2]
- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including flame-retardant lab coats, safety glasses or face shields, and chemically resistant gloves.[8]
- **Inert Atmosphere:** All transfers and reactions must be performed under an inert atmosphere using techniques such as a glovebox or Schlenk line.[1]

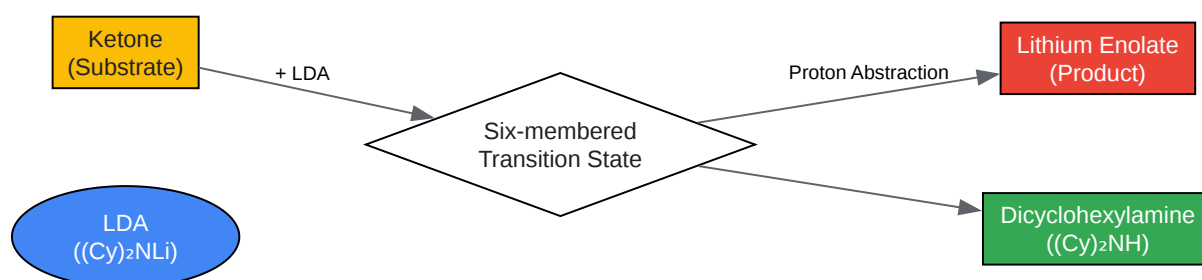
Visualizing Key Processes and Structures

The following diagrams illustrate the synthesis, mechanism of action, and solution structure of **Lithium dicyclohexylamide**.



[Click to download full resolution via product page](#)

Caption: Synthesis of **Lithium Dicyclohexylamide**.



[Click to download full resolution via product page](#)

Caption: General mechanism of ketone deprotonation by LDA.

Caption: Dimeric aggregation of LDA in THF solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium dicyclohexylamide | 4111-55-1 | Benchchem [benchchem.com]
- 2. Lithium dicyclohexylamide | C₁₂H₂₂LiN | CID 10932176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. LITHIUM DICYCLOHEXYLAMIDE | 4111-55-1 [chemicalbook.com]
- 4. calpaclab.com [calpaclab.com]
- 5. リチウムジシクロヘキシルアミド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. scientificlabs.com [scientificlabs.com]
- 7. 4111-55-1 CAS MSDS (LITHIUM DICYCLOHEXYLAMIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Physical and chemical properties of Lithium dicyclohexylamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589649#physical-and-chemical-properties-of-lithium-dicyclohexylamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com